

An In-Depth Technical Guide to 2',5'-Dihydroxypropiophenone: Structure, Properties, and Applications

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Compound of Interest

Compound Name: **2',5'-Dihydroxypropiophenone**

Cat. No.: **B1596174**

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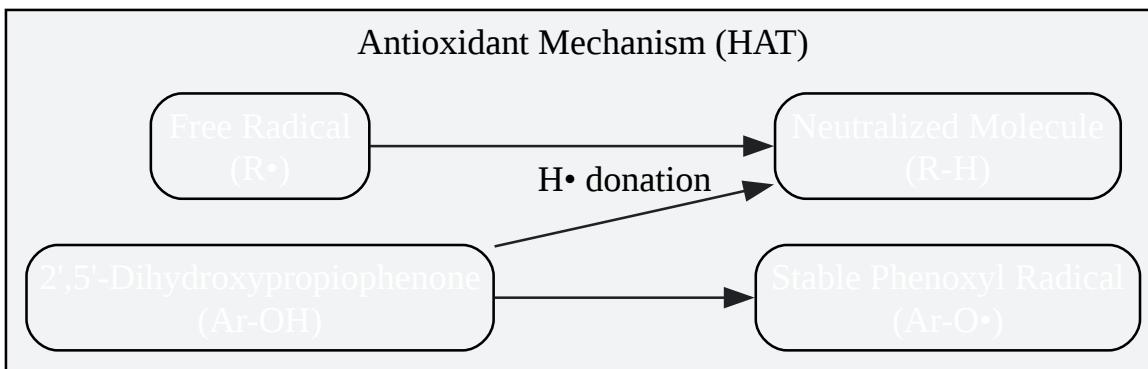
This guide provides a comprehensive technical overview of **2',5'-Dihydroxypropiophenone**, a key chemical intermediate with significant potential in organic synthesis, pharmaceutical research, and materials science. This document is intended for researchers, scientists, and drug development professionals, offering in-depth insights into its chemical structure, physicochemical properties, synthesis, and prospective applications.

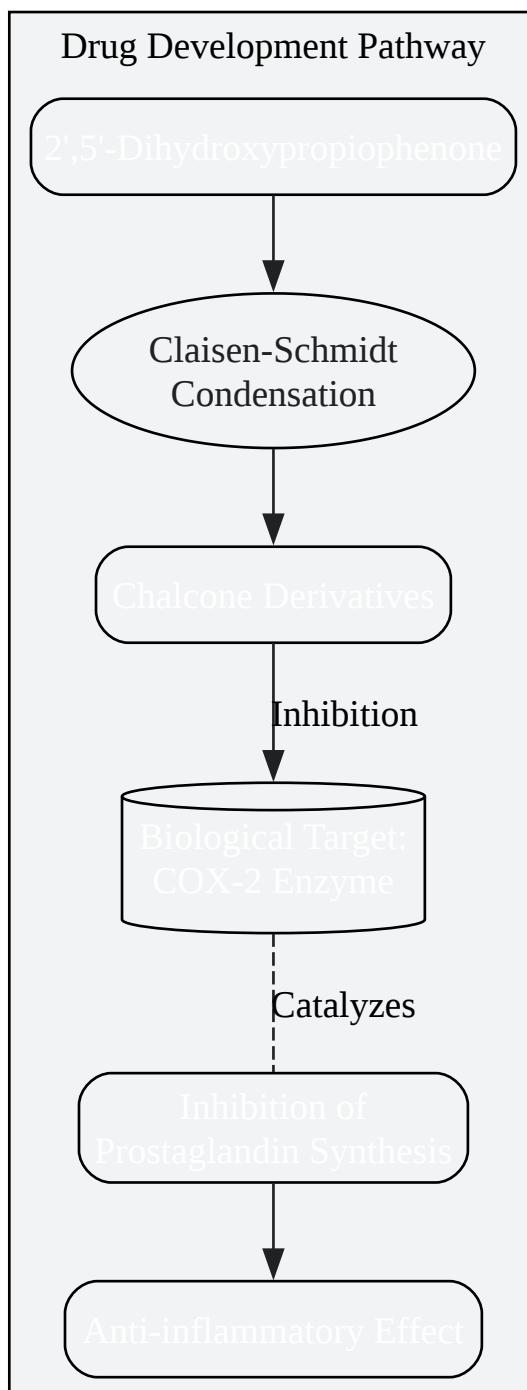
Introduction and Chemical Identity

2',5'-Dihydroxypropiophenone, systematically named 1-(2,5-dihydroxyphenyl)propan-1-one, is an aromatic ketone characterized by a propiophenone core substituted with two hydroxyl groups on the phenyl ring.^{[1][2][3][4]} This hydroquinone moiety is a critical structural feature, imparting significant chemical reactivity and potential biological activity, particularly antioxidant properties.^[5] Its role as a versatile synthetic building block allows for the creation of more complex molecules, including biologically active chalcones and other derivatives.^[6]

The fundamental identifiers and structural representation of this compound are crucial for its unambiguous identification and use in a research setting.

Chemical Structure:



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